

# An In-depth Technical Guide to Propyl Octanoate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: Propyl octanoate

Cat. No.: B1197341

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## Introduction

**Propyl octanoate** (also known as propyl caprylate) is an organic ester with the chemical formula  $C_{11}H_{22}O_2$ .<sup>[1]</sup> It is recognized for its characteristic fruity, coconut-like aroma and is found naturally in some fruits like apricots and as a metabolic byproduct of yeast fermentation in products like wine.<sup>[2]</sup> This volatile ester is utilized as a flavoring and fragrance agent in the food, beverage, and cosmetic industries.<sup>[3]</sup> Beyond its sensory applications, its chemical properties, particularly its solubility, make it a compound of interest for potential applications in pharmaceutical formulations and as a subject of study in microbial and materials science.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical properties, structure, and common experimental protocols related to **propyl octanoate**.

## Chemical Structure

**Propyl octanoate** is the ester formed from the condensation of octanoic acid and propan-1-ol.<sup>[4][5]</sup> The structure consists of an eight-carbon acyl chain (the octanoyl group) linked to a three-carbon propyl group through an ester functional group (-COO-).

```
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[label="O", shape=none, margin=0]; O2 [label="O", shape=none, margin=0]; C9 [label="CH2"];  
C10 [label="CH2"]; C11 [label="CH3"];  
  
// Invisible nodes for layout inv1 [shape=point, width=0]; inv2 [shape=point, width=0];  
  
// Edges C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- C6; C6 -- C7; C7 -- C8; C8 -- O1  
[label="="]; C8 -- O2; O2 -- C9; C9 -- C10; C10 -- C11; } Propyl Octanoate Chemical Structure
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## Physicochemical Properties

The following table summarizes the key physicochemical properties of **propyl octanoate**.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub> [1][6]
Molecular Weight	186.29 g/mol [1][4]
IUPAC Name	propyl octanoate[1][4]
Synonyms	Propyl caprylate, n-propyl octanoate[1][4]
CAS Number	624-13-5[1][4]
Melting Point	-46.2 °C[6][7]
Boiling Point	225-226 °C[8]
Density	0.861 to 0.867 g/cm <sup>3</sup> at 25 °C[8]
Appearance	Colorless clear liquid[8]
Solubility in Water	10.87 mg/L at 25 °C (estimated)[8]
SMILES	CCCCCCCC(=O)OCCC[1][4]
InChIKey	IDHBLVYDNJDWNO-UHFFFAOYSA-N[1][4]

## Experimental Protocols

## Synthesis of Propyl Octanoate via Fischer Esterification

The most common laboratory synthesis of **propyl octanoate** is through the Fischer esterification of octanoic acid with propanol, using a strong acid catalyst such as sulfuric acid.

Materials:

- Octanoic acid
- Propanol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Diethyl ether
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine octanoic acid and an excess of propanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically allowed to proceed for 1-2 hours.
- **Work-up:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- **Extraction:** Add diethyl ether to dissolve the organic components and wash the mixture with water.

- Neutralization: Carefully wash the organic layer with saturated sodium bicarbonate solution to neutralize the acidic catalyst. Vent the separatory funnel frequently to release the pressure from the evolved CO<sub>2</sub> gas.
- Brine Wash: Wash the organic layer with saturated sodium chloride solution to remove any remaining water-soluble impurities.
- Drying: Separate the organic layer and dry it over anhydrous sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the diethyl ether under reduced pressure using a rotary evaporator.
- Purification: The crude **propyl octanoate** can be further purified by distillation.

```
// Nodes start [label="Start: Combine Octanoic Acid,\nPropanol, and H2SO4"]; reflux
[label="Heat to Reflux\n(1-2 hours)"]; workup [label="Cool and Transfer to\nSeparatory
Funnel"]; extraction [label="Extract with Diethyl Ether\nand Wash with Water"]; neutralization
[label="Neutralize with Saturated\nNaHCO3 Solution"]; brine_wash [label="Wash with
Saturated\nNaCl (Brine)"]; drying [label="Dry Organic Layer with\nAnhydrous Na2SO4"];
solvent_removal [label="Filter and Remove Solvent\n(Rotary Evaporation)"]; purification
[label="Purify by Distillation"]; end_product [label="End Product:\nPure Propyl Octanoate",
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neutralization -> brine_wash; brine_wash -> drying; drying -> solvent_removal;
solvent_removal -> purification; purification -> end_product; } Fischer Esterification Workflow
```

## Analysis of Propyl Octanoate by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the separation, identification, and quantification of volatile compounds like **propyl octanoate**.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μm).

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injection: Splitless injection of a 1  $\mu$ L sample.
- Oven Temperature Program: An initial temperature of 50°C, held for 1 minute, then ramped to 250°C at a rate of 10°C/min, and held for 5 minutes.
- Mass Spectrometer: Electron ionization (EI) source at 70 eV, scanning a mass range of m/z 40-400.

#### Sample Preparation:

- Prepare a stock solution of **propyl octanoate** in a suitable solvent such as hexane or dichloromethane.
- Create a series of calibration standards by diluting the stock solution to known concentrations.
- For unknown samples, dissolve a known weight of the sample in the solvent.

#### Procedure:

- Inject the calibration standards into the GC-MS to establish a calibration curve.
- Inject the prepared sample solution.
- Identify the **propyl octanoate** peak in the chromatogram based on its retention time and mass spectrum. The mass spectrum should show characteristic fragment ions.
- Quantify the amount of **propyl octanoate** in the sample by comparing its peak area to the calibration curve.

```
// Nodes sample_prep [label="Sample Preparation:\nDissolve in Solvent"]; calibration  
[label="Prepare Calibration\nStandards"]; gc_injection [label="Inject Sample into GC"];  
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Mass\nSpectrometer (EI, 70 eV)"]; data_analysis [label="Data Analysis:\nIdentify by Retention  
Time\nand Mass Spectrum"]; quantification [label="Quantify using\nCalibration Curve"]; result
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```

```
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```

## Chemical Reactions

**Propyl octanoate** undergoes typical reactions of an ester.

- **Hydrolysis:** In the presence of an acid or a base, **propyl octanoate** can be hydrolyzed back to octanoic acid and propanol.
- **Transesterification:** It can react with other alcohols in the presence of a catalyst to form a different ester and propanol.
- **Decomposition:** At high temperatures, it can decompose into smaller molecules.

## Applications

The primary applications of **propyl octanoate** stem from its pleasant aroma and flavor profile.

- **Food and Beverage Industry:** Used as a flavoring agent to impart fruity and coconut-like notes.[\[3\]](#)
- **Fragrance Industry:** Incorporated into perfumes, cosmetics, lotions, and hair care products for its scent.[\[3\]](#)
- **Pharmaceutical Research:** Investigated for its potential use in drug formulations due to its solubility characteristics.
- **Biotechnology and Microbial Studies:** Its role in the metabolic processes of microorganisms like yeast is a subject of research.[\[1\]](#) It has also been identified as a potential biomarker for the consumption of certain foods.[\[1\]](#)

## Conclusion

**Propyl octanoate** is a well-characterized ester with a range of applications, primarily in the flavor and fragrance industries. Its synthesis is straightforward, and its analysis can be readily achieved using standard analytical techniques. For researchers and professionals in drug development, its properties as a solvent and its biological origins may present further opportunities for investigation and application. This guide provides the foundational technical information necessary for working with this versatile compound.

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